

Application Notes and Protocols: IKs124 (CHIR-124) for G2-M Checkpoint Abrogation

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Compound of Interest

Compound Name: *IKs124*

Cat. No.: *B15571290*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **IKs124**, also known as CHIR-124, is a potent and highly selective small-molecule inhibitor of Checkpoint Kinase 1 (Chk1).[1][2] Chk1 is a critical serine/threonine kinase that plays a central role in the DNA damage response (DDR), particularly in regulating the S and G2-M cell cycle checkpoints.[1][3][4] In response to DNA damage, Chk1 is activated and phosphorylates downstream targets, such as the Cdc25 phosphatase family, leading to their inactivation and subsequent cell cycle arrest. This arrest allows time for DNA repair before the cell enters mitosis.

Many cancer cells have a defective G1 checkpoint, often due to p53 mutations, making them heavily reliant on the G2-M checkpoint for survival after DNA damage induced by chemotherapy or radiation. By inhibiting Chk1, **IKs124** abrogates the G2-M checkpoint, forcing cancer cells with damaged DNA to prematurely enter mitosis. This leads to a phenomenon known as mitotic catastrophe and subsequent apoptosis, thereby potentiating the cytotoxic effects of DNA-damaging agents. These notes provide an overview of **IKs124**'s properties and detailed protocols for its application in G2-M checkpoint abrogation studies.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **IKs124** (CHIR-124) from in vitro and cellular assays.

Table 1: In Vitro Kinase Inhibitory Activity

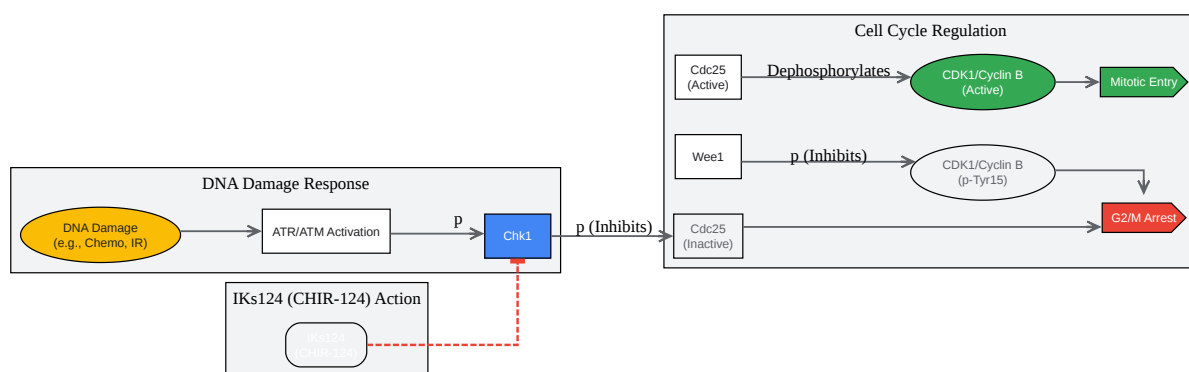
Target Kinase	IC50 (nM)	Selectivity vs. Other Kinases	Reference
Chk1	0.3	>2,000-fold vs. Chk2	
Chk1	0.3	500- to 5,000-fold vs. CDK2/4 and Cdc2	
PDGFR	6.6	-	
FLT3	5.8	-	

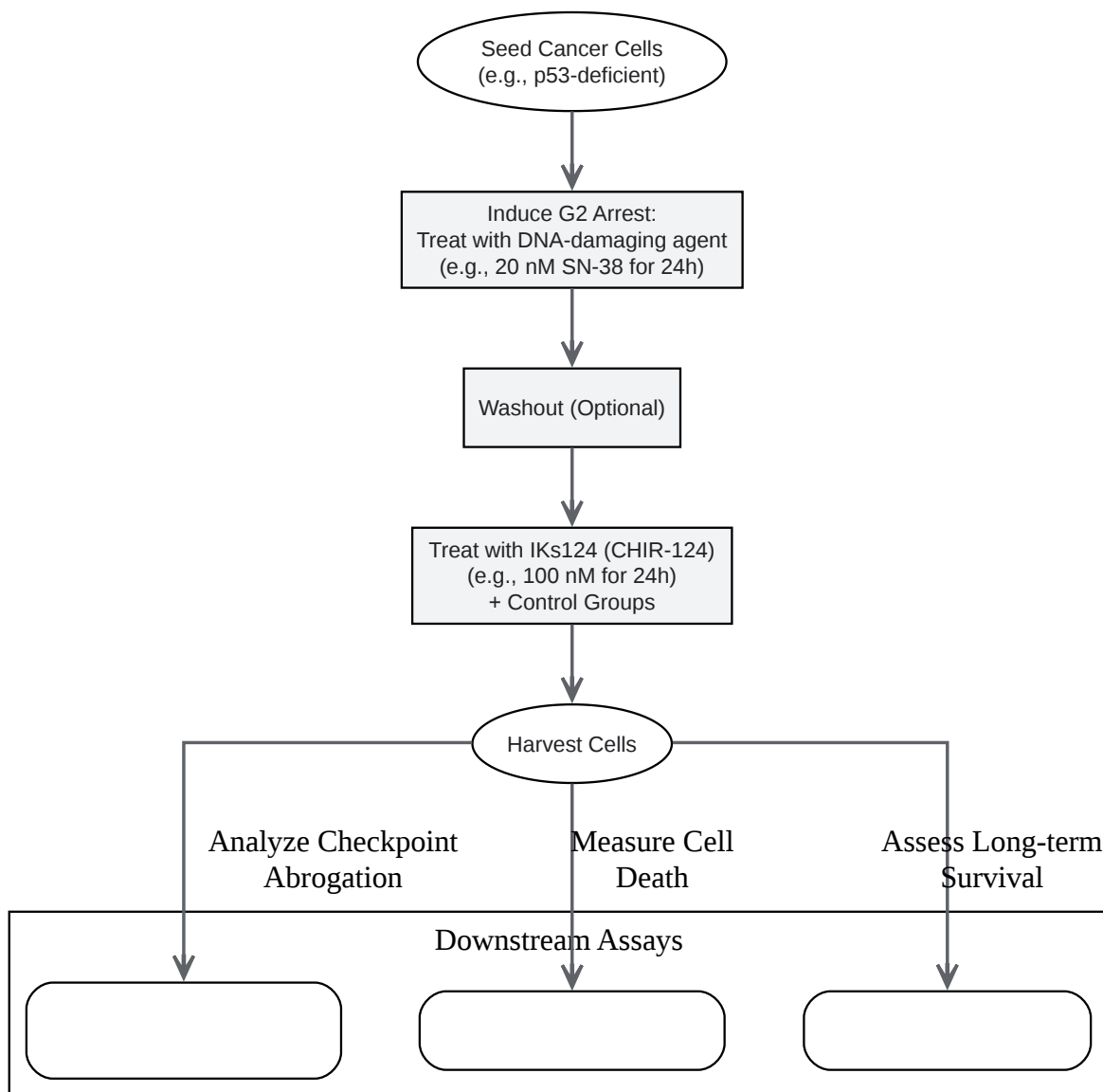
Table 2: Cellular Activity and Combination Effects

Cell Line	Assay Type	Combination Agent	IKs124 (CHIR-124) Concentration	Key Findings	Reference
MDA-MD-435 (Breast)	Cytotoxicity	-	EC50 = 80 nM	Single-agent cytotoxicity	
MDA-MD-435 (Breast)	Cell Cycle Analysis	SN-38 (20 nM)	100 nM	Abrogates SN-38-induced S and G2-M arrest	
MDA-MD-435 (Breast)	Apoptosis	SN-38 (20 nM)	Increasing concentrations	Potentiates apoptosis post SN-38 treatment	
HCT116 (Colon)	Clonogenic Survival	Ionizing Radiation (IR)	Not specified	Radiosensitizes both p53-WT and p53-/- cells	
HCT116 p53-/- (Colon)	Mitotic Index	Ionizing Radiation (IR)	Not specified	Dramatically increases mitotic entry post-IR	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **IKs124** and a typical experimental workflow for studying G2-M checkpoint abrogation.





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References

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